

# An In-depth Technical Guide to the Safe Handling of 6-Iodonicotinic Acid

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## Compound of Interest

Compound Name: **6-Iodonicotinic acid**

Cat. No.: **B176809**

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**Disclaimer:** This document is a technical guide compiled from safety data for structurally related compounds and general laboratory safety principles. A specific, comprehensive Safety Data Sheet (SDS) for **6-Iodonicotinic acid** (CAS: 13054-02-9) was not available at the time of writing. The information herein should be used as a guideline and supplemented with a substance-specific risk assessment before handling.

This guide is intended for researchers, scientists, and professionals in drug development who may handle **6-Iodonicotinic acid**. It provides an overview of potential hazards, recommended handling procedures, and emergency protocols based on data from analogous chemical structures.

## Hazard Identification and Classification

While a specific GHS classification for **6-Iodonicotinic acid** is not readily available, data from analogous compounds such as 5-Iodonicotinic acid, 6-Aminonicotinic acid, and other nicotinic acid derivatives suggest that it should be handled as a hazardous substance.[\[1\]](#)[\[2\]](#) The primary anticipated hazards include:

- Skin Irritation: Likely to cause skin irritation upon contact.[\[1\]](#)
- Serious Eye Irritation: Poses a risk of serious eye irritation or damage.[\[1\]](#)
- Respiratory Tract Irritation: May cause irritation to the respiratory system if inhaled as dust.[\[2\]](#)[\[3\]](#)

- Acute Oral Toxicity: May be harmful if swallowed.[1]

Based on these potential hazards, the following GHS classifications are recommended as a precautionary measure:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

## Physical and Chemical Properties

Limited specific data for **6-Iodonicotinic acid** is available. The following table includes known properties and estimates based on related compounds.

Property	Value	Reference
Molecular Formula	C6H4INO2	[4]
Molecular Weight	249.01 g/mol	[4]
Appearance	Solid (form may vary)	General
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Likely soluble in water	[5]

## Exposure Controls and Personal Protection

To minimize exposure, a comprehensive control strategy combining engineering controls, administrative controls, and personal protective equipment (PPE) is essential.

### 3.1. Engineering Controls

- Ventilation: Handle **6-Iodonicotinic acid** in a well-ventilated area.[6] A certified chemical fume hood is required for any procedures that may generate dust or aerosols.[1]
- Safety Equipment: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[5][6]

### 3.2. Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or glasses are mandatory. A face shield should be worn if there is a splash hazard.[7]
Hand Protection	Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for integrity before each use and dispose of them properly after handling. [1]
Skin and Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron or full-body suit may be necessary.[1]
Respiratory Protection	If dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved particulate respirator (e.g., N95) should be used.[1]

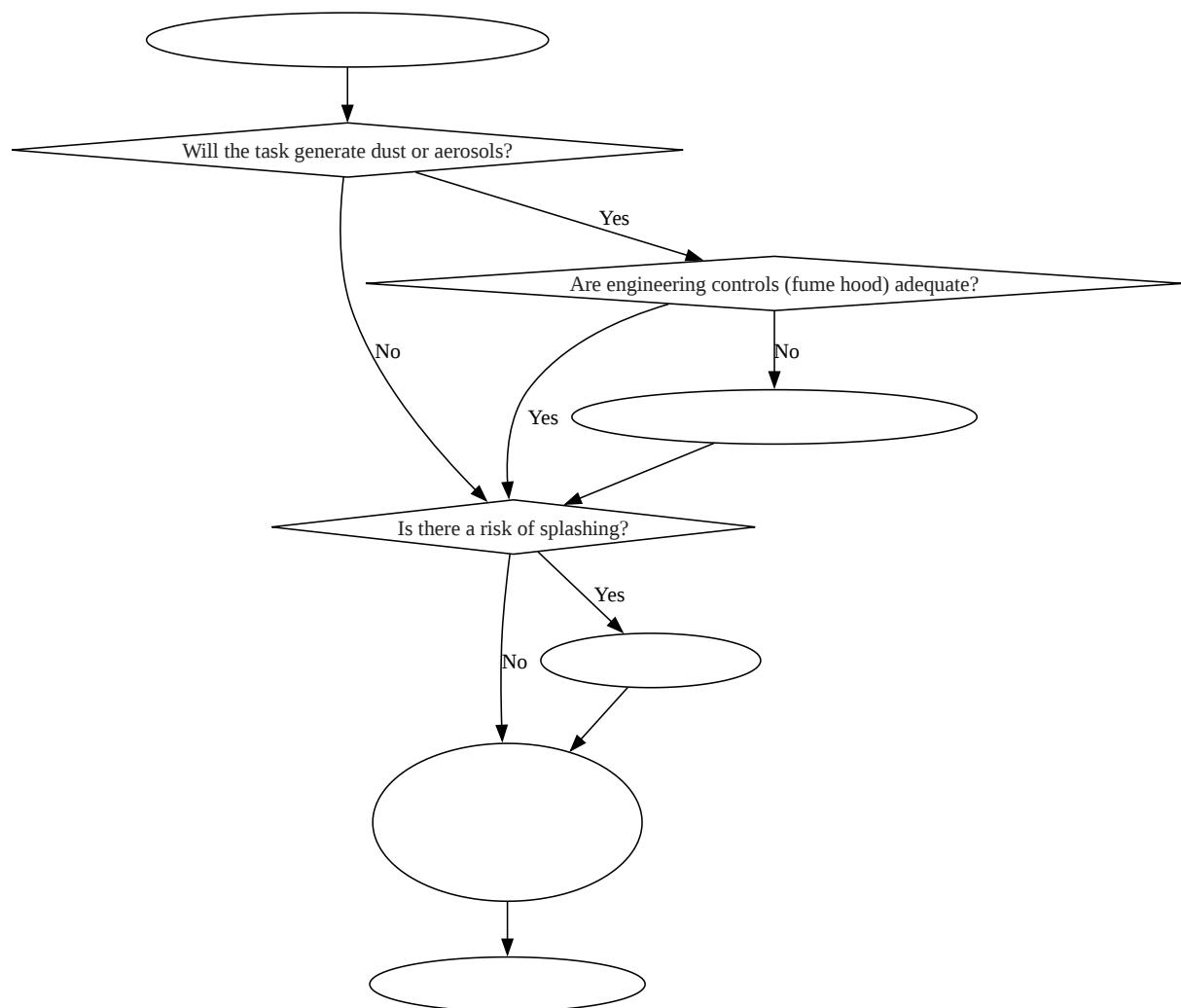
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Figure 1: PPE Selection Workflow

## Handling and Storage

### 4.1. Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.[\[3\]](#)
- Wash hands thoroughly after handling, and before eating, drinking, or smoking.
- Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing and reducing agents.[\[5\]](#)

### 4.2. Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[8\]](#)
- Some related compounds are light-sensitive; therefore, storage in a dark place is recommended as a precaution.[\[1\]](#)

## First-Aid Measures

In the event of exposure, follow these first-aid protocols and seek immediate medical attention.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

## Accidental Release Measures

### 6.1. Personal Precautions

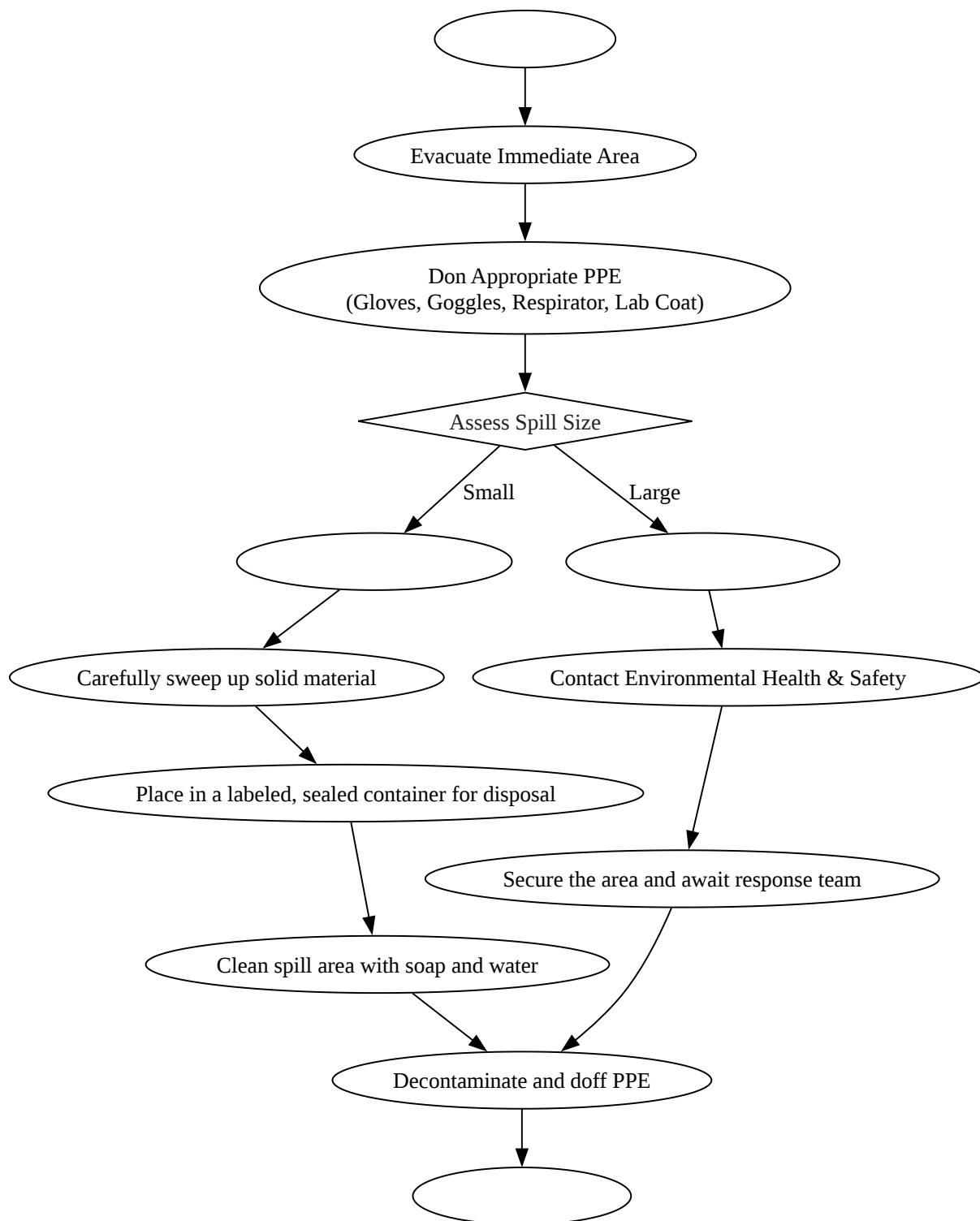
- Evacuate personnel from the area.
- Wear appropriate personal protective equipment as outlined in Section 3.2.[6]
- Avoid breathing dust and prevent contact with skin and eyes.[1]

### 6.2. Environmental Precautions

- Prevent the product from entering drains, sewers, or waterways.

### 6.3. Methods for Cleaning Up

- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[1]
- Clean the spill area thoroughly with soap and water.
- For large spills, contain the material and contact environmental health and safety personnel.



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Figure 2: Spill Response Protocol

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Specific Hazards: Combustion may produce toxic fumes, including nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and hydrogen iodide.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Toxicological Information

No specific toxicological data for **6-Iodonicotinic acid** is available. The information below is based on the GHS classifications of similar compounds.

Toxicity Endpoint	Anticipated Effect
Acute Oral Toxicity	Harmful if swallowed.[1]
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Respiratory Sensitization	No data available, but should be considered a potential respiratory irritant.[3]
Germ Cell Mutagenicity	No data available.
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA (based on related compounds).[1]
Reproductive Toxicity	No data available.
STOT-Single Exposure	May cause respiratory irritation.[3]
STOT-Repeated Exposure	No data available.

## Disposal Considerations

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Chemical waste should be handled by a licensed disposal company.[\[1\]](#) Do not allow the material to enter the sewer system.

## Experimental Protocols

### Protocol 1: General Weighing and Solution Preparation

- Preparation: Before handling, ensure the work area within the chemical fume hood is clean and uncluttered. Assemble all necessary equipment (spatula, weigh boat, glassware, solvent).
- PPE: Don appropriate PPE, including a lab coat, nitrile gloves, and safety goggles.
- Weighing: Tare an analytical balance with a clean weigh boat. Carefully transfer the desired amount of **6-Iodonicotinic acid** to the weigh boat using a clean spatula, minimizing any dust generation.
- Transfer: Carefully add the weighed solid to the destination flask. Use a funnel if necessary.
- Dissolution: Add the desired solvent to the flask in the fume hood. Swirl or stir gently to dissolve.
- Cleanup: Clean the spatula and any contaminated surfaces. Dispose of the weigh boat and any other contaminated disposable materials in the designated solid chemical waste container.
- Handwashing: After completing the task and removing PPE, wash hands thoroughly with soap and water.

### Protocol 2: Handling a Stock Solution

- Preparation: Work within a chemical fume hood.
- PPE: Wear a lab coat, nitrile gloves, and safety goggles.

- **Aliquoting:** Use a calibrated micropipette with a fresh tip or a glass pipette to transfer the desired volume of the solution.
- **Spill Management:** Keep absorbent pads nearby in case of a small spill. If a spill occurs, immediately absorb the liquid, decontaminate the area, and dispose of the waste in the appropriate chemical waste container.
- **Storage:** Ensure the stock solution container is properly sealed and stored according to the guidelines in Section 4.2.
- **Cleanup:** Dispose of used pipette tips in the designated waste container. Wash hands after the procedure.

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